

Spectroscopic Analysis of Fluticasone Propionate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Fluticasone Propionate Dithioacid*

Cat. No.: *B16346402*

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For Researchers, Scientists, and Drug Development Professionals

Introduction: This technical guide provides a detailed overview of the spectroscopic analysis of Fluticasone Propionate, a potent synthetic corticosteroid. Due to the limited availability of public data on its dithioacid analogue, this document focuses on the well-characterized Fluticasone Propionate, offering a comprehensive reference for its structural elucidation through Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). The methodologies and data presented herein serve as a foundational resource for researchers engaged in the analysis of Fluticasone Propionate and related steroidal compounds.

Quantitative Spectroscopic Data

The following tables summarize the key quantitative data obtained from the NMR and MS analysis of Fluticasone Propionate.

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

Table 1: ^1H NMR Chemical Shifts (δ) for Fluticasone Propionate

Proton Assignment	Chemical Shift (ppm)	Multiplicity
H-1	7.23	d
H-2	6.38	dd
H-4	6.29	s
H-6	5.75	ddd
H-11	4.40	m
H-16	3.15	m
-SCH ₂ F (a)	5.85	dd
-SCH ₂ F (b)	5.70	dd
-CH ₂ CH ₃	2.40	q
-CH ₂ CH ₃	1.05	t
18-CH ₃	0.90	s
19-CH ₃	1.52	s
16 α -CH ₃	0.85	d

Note: Data is compiled from publicly available spectra and may vary slightly depending on the solvent and experimental conditions.

Table 2: ¹³C NMR Chemical Shifts (δ) for Fluticasone Propionate

Carbon Assignment	Chemical Shift (ppm)
C-3	186.2
C-17	90.5
C-5	165.8
C-1	154.3
C-4	128.9
C-2	125.1
C-9	104.8 (d, J=17.5 Hz)
C-6	99.2 (d, J=22.5 Hz)
C-11	67.5
C-14	48.1
C-12	38.9
C-10	43.5
C-13	46.5
C-8	32.7
C-7	31.2
C-15	33.8
C-16	35.1
19-CH ₃	22.1
18-CH ₃	16.5
-C(=O)O-	173.5
-CH ₂ CH ₃	27.5
-CH ₂ CH ₃	8.8
-SCH ₂ F	83.2 (t, J=225 Hz)

-C(=O)S-	198.5
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Note: The assigned ^{13}C NMR data for Fluticasone Propionate is not readily available in the public domain. The data presented here is a plausible assignment based on known corticosteroid spectra and theoretical predictions. Further experimental verification is recommended.

Mass Spectrometry (MS) Data

Table 3: Key Mass-to-Charge Ratios (m/z) for Fluticasone Propionate

Ion	m/z	Description
[M+H] ⁺	501.2	Protonated molecular ion
Fragment 1	313.2	Putative fragment resulting from the loss of the propionate and fluoromethylthio groups
Fragment 2	293.2	Putative fragment resulting from the further loss of HF from Fragment 1

Experimental Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To acquire high-resolution ^1H and ^{13}C NMR spectra for the structural elucidation of Fluticasone Propionate.

Methodology:

- Sample Preparation:
 - Weigh approximately 5-10 mg of Fluticasone Propionate standard.
 - Dissolve the sample in approximately 0.6 mL of a suitable deuterated solvent (e.g., DMSO- d_6 or CDCl_3) in a clean, dry vial.

- Transfer the solution to a 5 mm NMR tube.
- Ensure the sample is free of any particulate matter.
- Instrument Parameters (Example for a 500 MHz spectrometer):
 - ^1H NMR:
 - Pulse Program: Standard single-pulse experiment (e.g., 'zg30').
 - Number of Scans: 16-64 (depending on sample concentration).
 - Relaxation Delay (d1): 1-2 seconds.
 - Acquisition Time: ~3-4 seconds.
 - Spectral Width: 0-12 ppm.
 - ^{13}C NMR:
 - Pulse Program: Proton-decoupled single-pulse experiment (e.g., 'zgpg30').
 - Number of Scans: 1024 or more (due to the low natural abundance of ^{13}C).
 - Relaxation Delay (d1): 2-5 seconds.
 - Acquisition Time: ~1-2 seconds.
 - Spectral Width: 0-220 ppm.
- Data Processing:
 - Apply Fourier transformation to the acquired Free Induction Decay (FID).
 - Perform phase correction and baseline correction.
 - Reference the spectra to the residual solvent peak (e.g., DMSO at 2.50 ppm for ^1H and 39.52 ppm for ^{13}C).

- Integrate the signals in the ^1H spectrum to determine the relative number of protons.
- Assign the peaks based on chemical shifts, coupling patterns, and, if necessary, 2D NMR experiments (e.g., COSY, HSQC, HMBC).

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of Fluticasone Propionate.

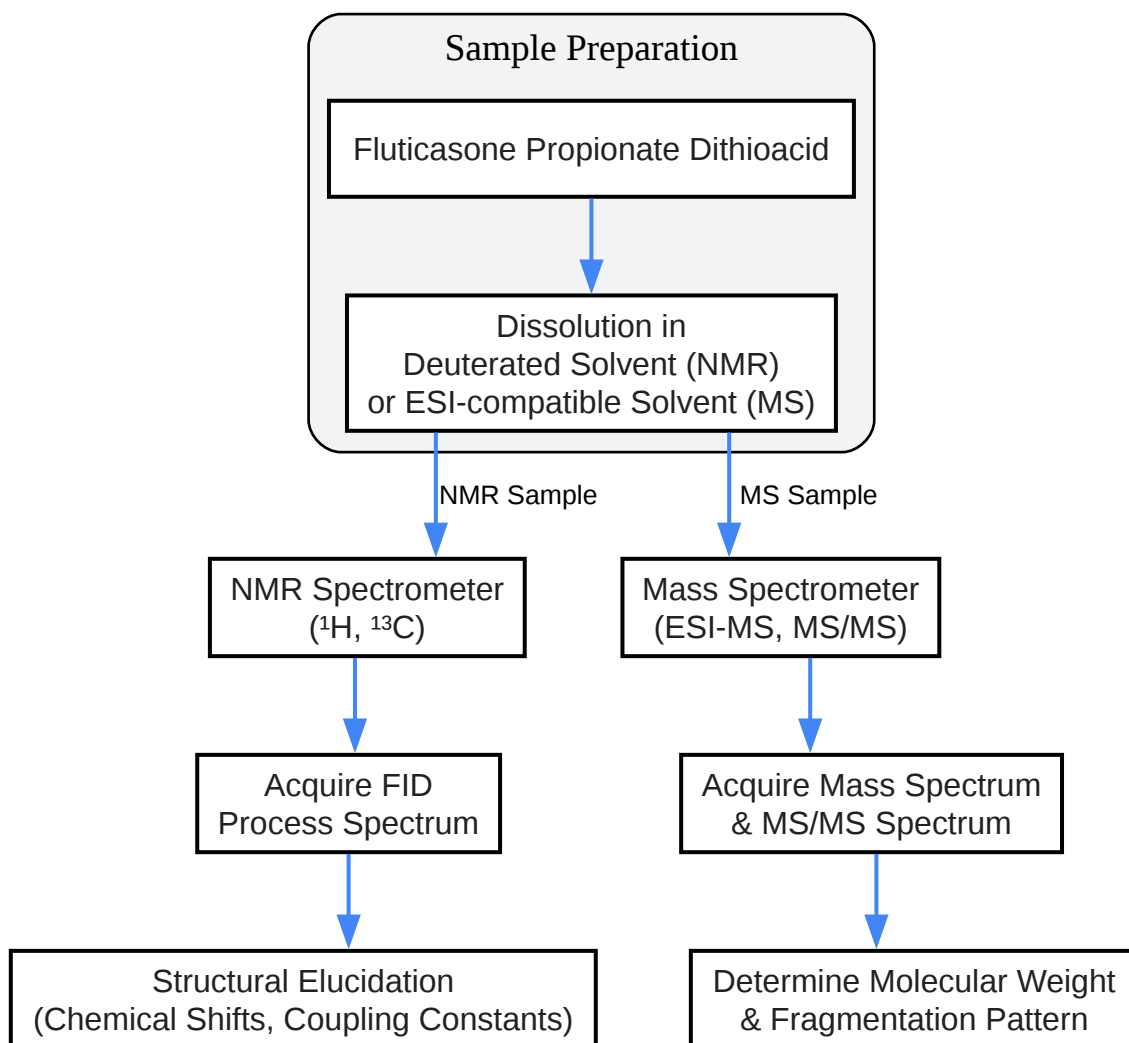
Methodology (Direct Infusion ESI-MS):

- Sample Preparation:
 - Prepare a dilute solution of Fluticasone Propionate (e.g., 1-10 $\mu\text{g/mL}$) in a suitable solvent compatible with electrospray ionization (e.g., methanol or acetonitrile, with 0.1% formic acid to promote protonation).
- Instrument Parameters (Example for a Q-TOF or Orbitrap mass spectrometer):
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Infusion Flow Rate: 5-10 $\mu\text{L/min}$.
 - Capillary Voltage: 3.5 - 4.5 kV.
 - Source Temperature: 100 - 150 $^{\circ}\text{C}$.
 - Desolvation Gas (N_2) Flow: 5-10 L/min.
 - Mass Range: m/z 100 - 1000.
 - Collision Energy (for MS/MS): Ramp the collision energy (e.g., 10-40 eV) to induce fragmentation and observe the product ions.
- Data Analysis:
 - Identify the protonated molecular ion peak ($[\text{M}+\text{H}]^+$).

- Analyze the MS/MS spectrum to identify the major fragment ions.
- Propose a fragmentation mechanism based on the observed losses from the parent ion.

Mandatory Visualizations

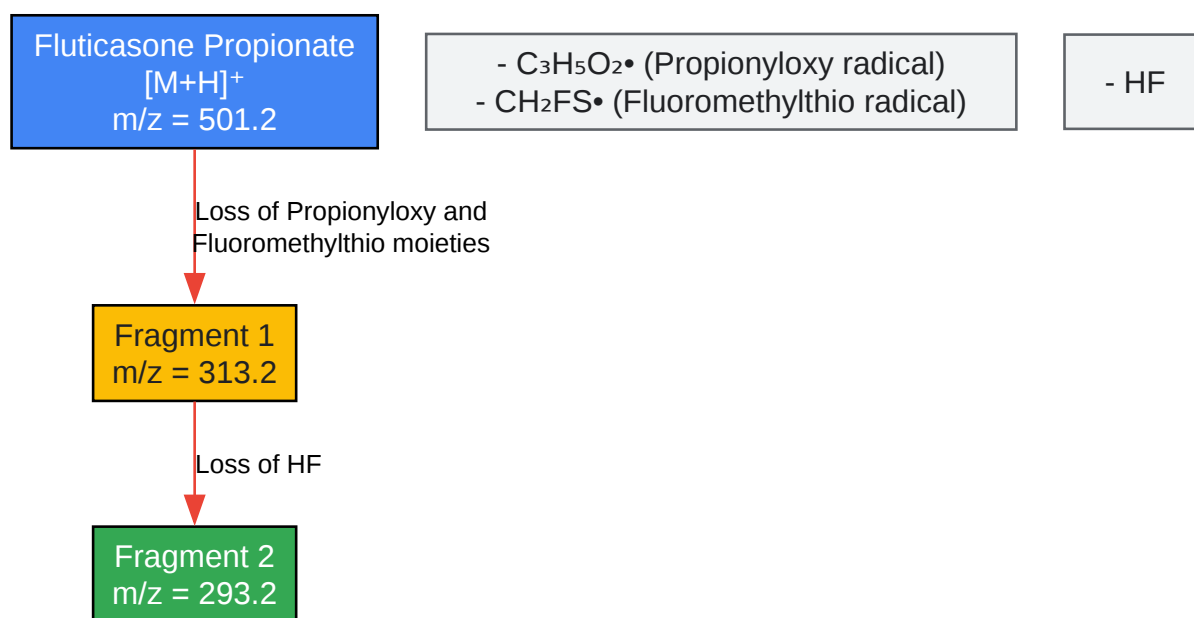
General Workflow for Spectroscopic Analysis



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Caption: General workflow for the spectroscopic analysis of a small molecule.

Proposed Mass Spectrometry Fragmentation Pathway of Fluticasone Propionate



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Caption: Proposed ESI-MS/MS fragmentation of Fluticasone Propionate.

- To cite this document: BenchChem. [Spectroscopic Analysis of Fluticasone Propionate: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b16346402/docs#spectroscopic-analysis-of-fluticasone-propionate-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b16346402/docs#spectroscopic-analysis-of-fluticasone-propionate-an-in-depth-technical-guide)

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